

Triphenyl phosphite chemical properties and structure

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Compound of Interest

Compound Name: Triphenyl phosphite

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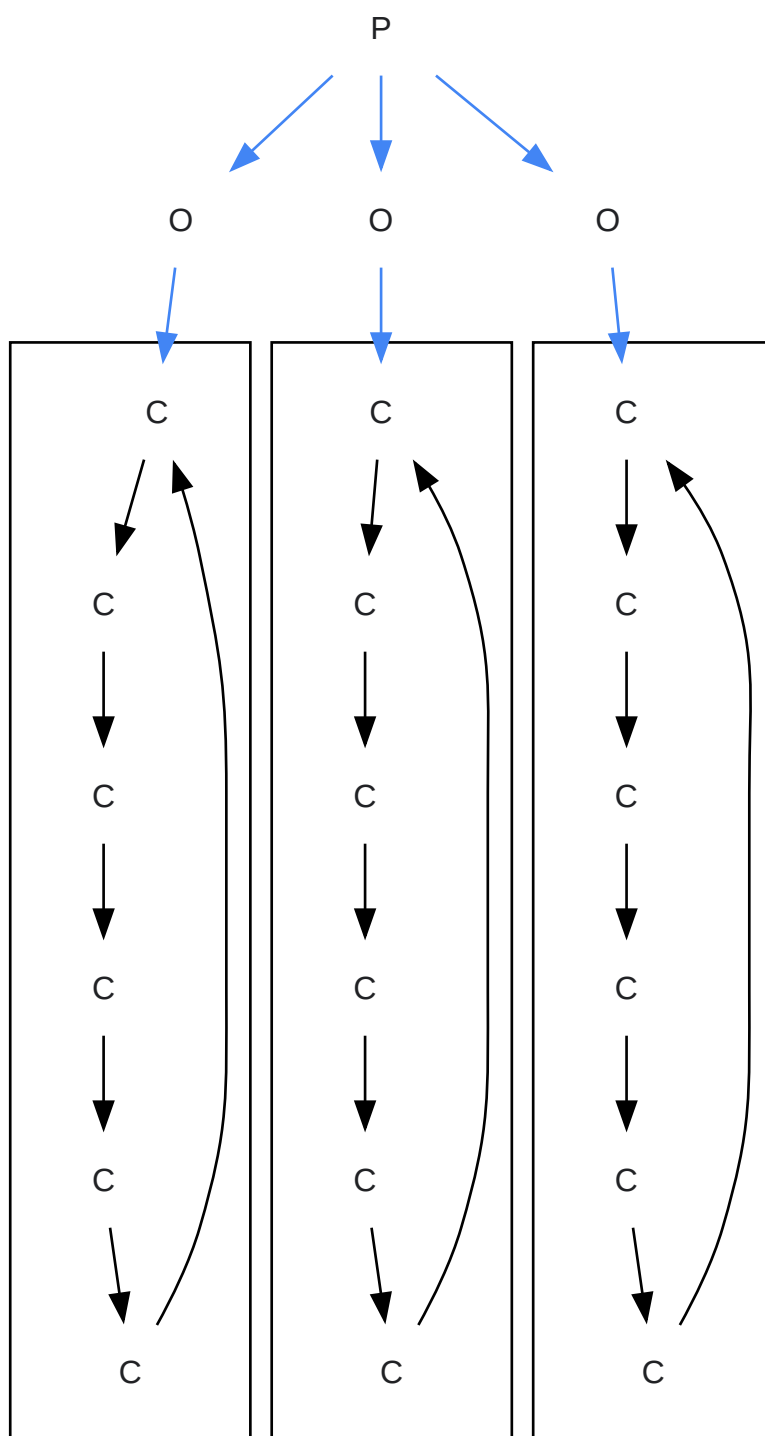
An In-depth Technical Guide on the Core Chemical Properties and Structure of **Triphenyl Phosphite**

Abstract

Triphenyl phosphite (TPP), an organophosphorus compound with the chemical formula $P(OC_6H_5)_3$, is a versatile and widely utilized chemical in various industrial and synthetic applications.[1] This colorless to pale yellow viscous liquid serves as a crucial intermediate and additive in the polymer industry, acting as a stabilizer and antioxidant.[2][3] Furthermore, its role as a ligand in organometallic chemistry and a reagent in organic synthesis, including in the conversion of alcohols to alkyl halides and as a peptide coupling agent, underscores its importance.[1][2] This document provides a comprehensive overview of the chemical and physical properties of **triphenyl phosphite**, its molecular structure, synthesis, and key applications, with a focus on the underlying chemical principles and experimental methodologies.

Chemical Structure and Formula

Triphenyl phosphite is the ester of phosphorous acid and phenol.[4][5] The central phosphorus(III) atom is bonded to three phenoxy groups. The molecule has a trigonal pyramidal geometry around the phosphorus atom.



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Caption: 2D structure of **Triphenyl Phosphite**.

Physical and Chemical Properties

Triphenyl phosphite is a colorless to pale yellow, viscous liquid at room temperature with a mild, pleasant odor.[2][6] It is insoluble in water but soluble in many organic solvents such as ethanol, acetone, benzene, and ether.[2][4]

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₅ O ₃ P	[2]
Molecular Weight	310.28 g/mol	[1][6]
Appearance	Colorless to pale yellow viscous liquid	[1][2]
Melting Point	22-25 °C	[2][4]
Boiling Point	360 °C	[1]
Density	1.184 g/mL at 25 °C	[1]
Refractive Index	1.5880 - 1.5900 at 25 °C	[2]
Flash Point	218.3 °C (open cup)	[2]
Ignition Point	243 °C	[2]
Solubility in Water	Insoluble	[2][4]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone, benzene	[2][4]

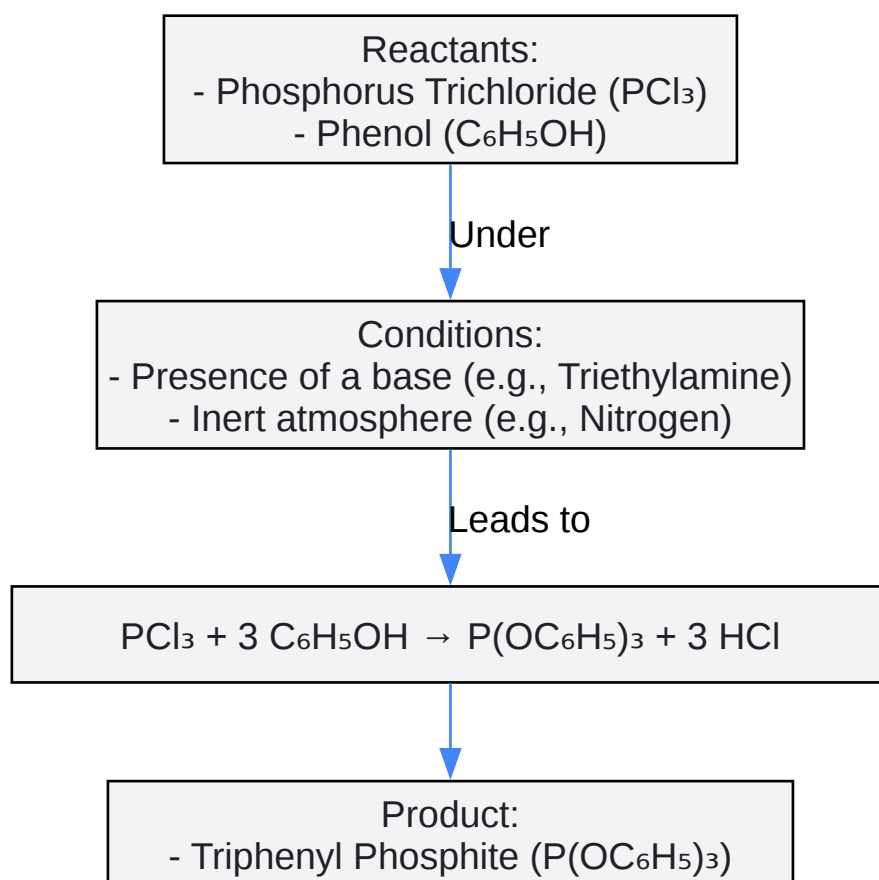
Spectroscopic Properties

The structure of **triphenyl phosphite** can be confirmed using various spectroscopic techniques.

Spectroscopic Data	Observation	Reference
^1H NMR	Signals corresponding to the aromatic protons of the phenyl groups.	[7][8]
^{13}C NMR	Resonances for the carbon atoms of the phenyl rings.	[9]
^{31}P NMR	A characteristic signal for the phosphorus atom in the phosphite environment.	[10]
IR Spectroscopy	Characteristic absorption bands for P-O-C stretching and C-H aromatic stretching. Differences in the spectra are observed in the regions of O-P-O deformation vibrations ($700\text{--}750\text{ cm}^{-1}$), P-O stretching vibrations ($840\text{--}890\text{ cm}^{-1}$), and C-O stretching vibrations ($1180\text{--}1220\text{ cm}^{-1}$).	[11]

Synthesis

Triphenyl phosphite is typically synthesized by the reaction of phosphorus trichloride with phenol.[1] The reaction is generally carried out in the presence of a base to neutralize the hydrochloric acid byproduct.[1]



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Caption: Synthesis of **Triphenyl Phosphite**.

Experimental Protocol: Synthesis of Triphenyl Phosphite

A novel method for the synthesis of **triphenyl phosphite** and its derivatives has been developed in continuous flow.^{[12][13]}

Materials:

- 2,4-Di-tert-butylphenol (0.06 mol, 3.0 equiv)
- Base (e.g., triethylamine) (0.066 mol, 3.3 equiv)
- Solvent (e.g., chloroform)

- Phosphorus trichloride (0.02 mol, 1.0 equiv)

Procedure:

- Dissolve 2,4-di-tert-butylphenol and the base in the solvent and dilute to 50.0 mL. Load this solution into one syringe of a syringe pump.[\[12\]](#)
- Dissolve phosphorus trichloride in the solvent and dilute to 50.0 mL. Load this solution into a second syringe.[\[12\]](#)
- Introduce the reactants into a PTFE capillary (ID = 0.8 mm, inner volume = 5.0 mL) via the syringe pump.[\[12\]](#)
- The two fluids are mixed in a PTFE T-mixer (ID = 0.8 mm) before entering the microreactor.
[\[12\]](#)
- With a total residence time of 20 seconds, the target product is prepared in the microreactor.
[\[12\]](#)[\[13\]](#)

This continuous flow method significantly shortens the reaction time compared to standard batch reactions and allows for the use of stoichiometric ratios of reactants, making the process more efficient and environmentally friendly.[\[12\]](#)[\[13\]](#)

Key Reactions and Applications

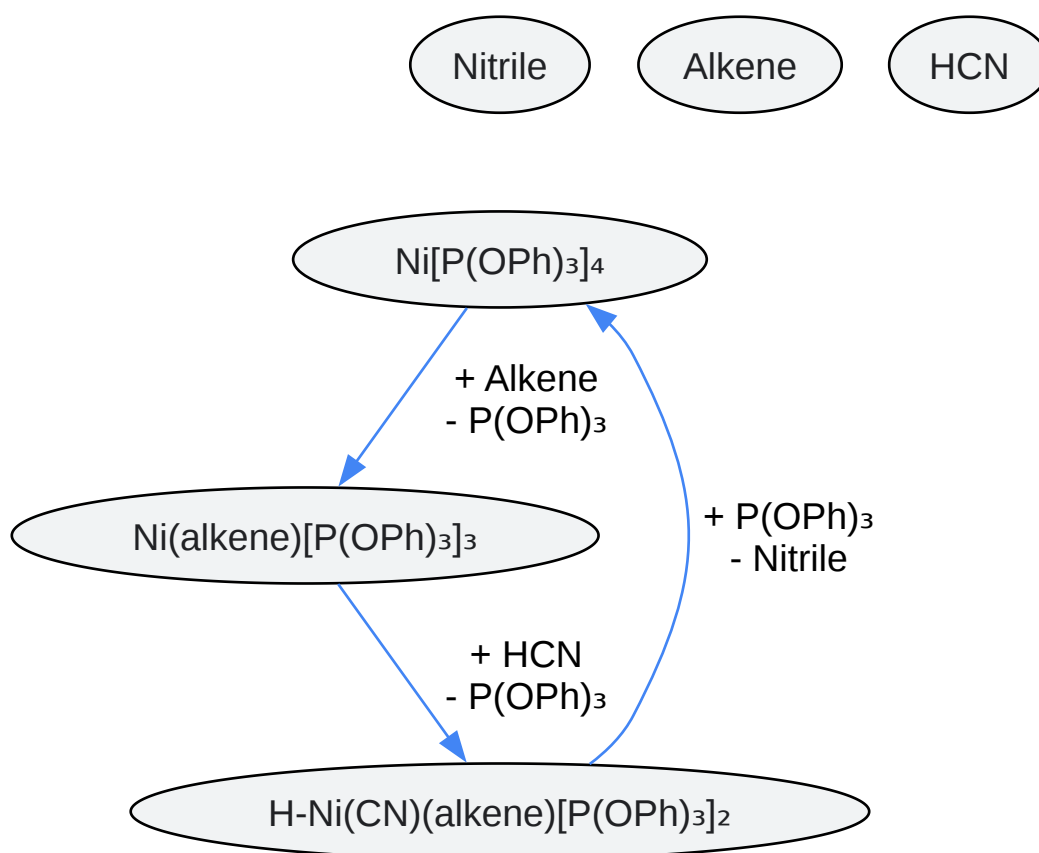
Triphenyl phosphite is a versatile reagent with numerous applications in organic synthesis and industry.

Stabilizer and Antioxidant in Polymers

Triphenyl phosphite is widely used as a secondary antioxidant and stabilizer in various polymers, including PVC, polypropylene, polystyrene, and ABS resins.[\[2\]](#)[\[3\]](#) It functions by scavenging free radicals and decomposing hydroperoxides, which are formed during polymer processing and degradation, thus preventing discoloration and maintaining the mechanical properties of the polymer.[\[3\]](#)

Ligand in Organometallic Chemistry and Catalysis

Triphenyl phosphite is a common ligand in coordination chemistry, forming stable complexes with many transition metals, such as nickel, palladium, and platinum.[1] Nickel complexes of **triphenyl phosphite** are effective homogeneous catalysts for the hydrocyanation of alkenes.[1] [2] It also forms a variety of iron complexes.[1]



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Caption: Simplified catalytic cycle for alkene hydrocyanation.

Reagent in Organic Synthesis

- **Conversion of Alcohols to Alkyl Halides:** **Triphenyl phosphite** is used to convert alcohols to the corresponding alkyl halides.[2][5]
- **Peptide Coupling Agent:** It serves as a coupling agent in peptide synthesis.[2][5]
- **Synthesis of Other Organophosphorus Compounds:** It is a precursor for the synthesis of other phosphites through transesterification reactions. For example, it reacts with methanol in the presence of sodium methoxide to form trimethyl phosphite.[4]

Experimental Protocol: Conversion of an Alcohol to an Alkyl Bromide

General Procedure:

- **Triphenyl phosphite** can be used to synthesize bromotriphenoxyposphonium bromide by reacting it with bromine.^[2] This reagent can then be used as a brominating agent.
- To a solution of the alcohol in a suitable aprotic solvent (e.g., dichloromethane or acetonitrile), add the brominating agent (prepared from **triphenyl phosphite** and bromine) at a low temperature (e.g., 0 °C).
- Allow the reaction mixture to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Work-up the reaction by washing with an aqueous solution of sodium bicarbonate and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO₄), filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain the pure alkyl bromide.

Safety and Handling

Triphenyl phosphite is a hazardous substance and should be handled with appropriate safety precautions.

- **Hazards:** It is harmful if swallowed and causes skin and serious eye irritation. It may cause an allergic skin reaction and may cause damage to the nervous system through prolonged or repeated exposure. It is also very toxic to aquatic life with long-lasting effects.^[14]
- **Handling:** Handle in a well-ventilated place, wearing suitable protective clothing, gloves, and eye/face protection.^{[14][15]} Avoid contact with skin and eyes and avoid breathing vapors or mist.^[15]
- **Storage:** Store in tightly closed containers in a cool, well-ventilated area, separated from strong oxidants.^{[14][16]}

- First Aid:
 - In case of skin contact: Wash with plenty of soap and water.[14]
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[14]
 - If inhaled: Move the person into fresh air.[14]
 - If swallowed: Rinse mouth.[14]
 - In all cases of exposure, seek medical attention.[14]

Conclusion

Triphenyl phosphite is a chemical of significant industrial and academic interest. Its unique combination of properties makes it an effective polymer additive, a versatile ligand in catalysis, and a valuable reagent in synthetic organic chemistry. A thorough understanding of its chemical properties, structure, and reactivity is essential for its safe and efficient application in research and development.

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